

# A Comprehensive Technical Guide to Barium Azide: Properties and Experimental Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Barium azide*

Cat. No.: *B098342*

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This technical guide provides an in-depth overview of the fundamental physicochemical properties of **barium azide**, including its molecular weight and density. It details experimental methodologies for its synthesis and density determination, offering a valuable resource for laboratory work. Furthermore, this guide illustrates the relationship between the compound's properties and its applications through logical diagrams.

## Core Physicochemical Data

**Barium azide**, with the chemical formula  $\text{Ba}(\text{N}_3)_2$ , is a white crystalline solid.[1] Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Unit
Molecular Weight	221.37	g/mol
Density	2.936	g/cm <sup>3</sup>
Melting Point	126	°C
Boiling Point	Decomposes above 160	°C

## Experimental Protocols

## Synthesis of Barium Azide

A common laboratory-scale synthesis of **barium azide** involves the metathesis reaction between a soluble barium salt and an alkali metal azide, such as sodium azide.<sup>[2]</sup> A detailed procedure, adapted from established synthesis methodologies, is provided below.<sup>[3]</sup>

### Materials:

- Sodium azide ( $\text{NaN}_3$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) solution (40%)
- Barium hydroxide octahydrate ( $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ )
- Distilled water

### Procedure:

- In a three-necked flask, dissolve sodium azide and sodium hydroxide in distilled water.
- Set up a distillation apparatus with a dropping funnel and a condenser. The condenser outlet should be connected to a second flask containing a stirred solution of barium hydroxide octahydrate in water.
- Heat the solution in the three-necked flask to boiling.
- Slowly add the 40% sulfuric acid solution to the boiling mixture using the dropping funnel. The hydrazoic acid ( $\text{HN}_3$ ) generated *in situ* will distill over into the barium hydroxide solution.
- Continue the distillation until the temperature of the reaction mixture in the first flask reaches 105°C.
- After the distillation is complete, continue stirring the barium hydroxide solution for an additional 10 minutes to ensure complete reaction.

- Filter the resulting solution to collect the precipitated **barium azide**. The filtrate can be concentrated to yield more product.
- The collected **barium azide** should be carefully dried under vacuum at a low temperature.

## Determination of Density by Gas Pycnometry

Gas pycnometry is a standard and highly accurate method for determining the true density of a solid powder by measuring the volume of gas displaced by the sample.<sup>[4][5][6]</sup> Helium is typically used as the displacement gas due to its small atomic size, which allows it to penetrate into small pores and crevices.<sup>[5]</sup>

### Apparatus:

- Gas pycnometer
- Analytical balance
- Sample cell of appropriate volume

### Procedure:

- Calibration: Calibrate the gas pycnometer according to the manufacturer's instructions using a calibration sphere of a known volume.
- Sample Preparation: Accurately weigh a suitable amount of dry **barium azide** powder and record the mass.
- Measurement:
  - Place the weighed **barium azide** sample into the sample cell.
  - Seal the sample cell and place it in the pycnometer's analysis chamber.
  - Follow the instrument's automated procedure to purge the sample chamber with helium gas and then perform the volume measurement. The instrument will measure the pressure change as a known volume of helium is expanded into the sample chamber, and from this, calculate the volume of the sample.

- Calculation: The density ( $\rho$ ) of the **barium azide** is calculated using the following formula:

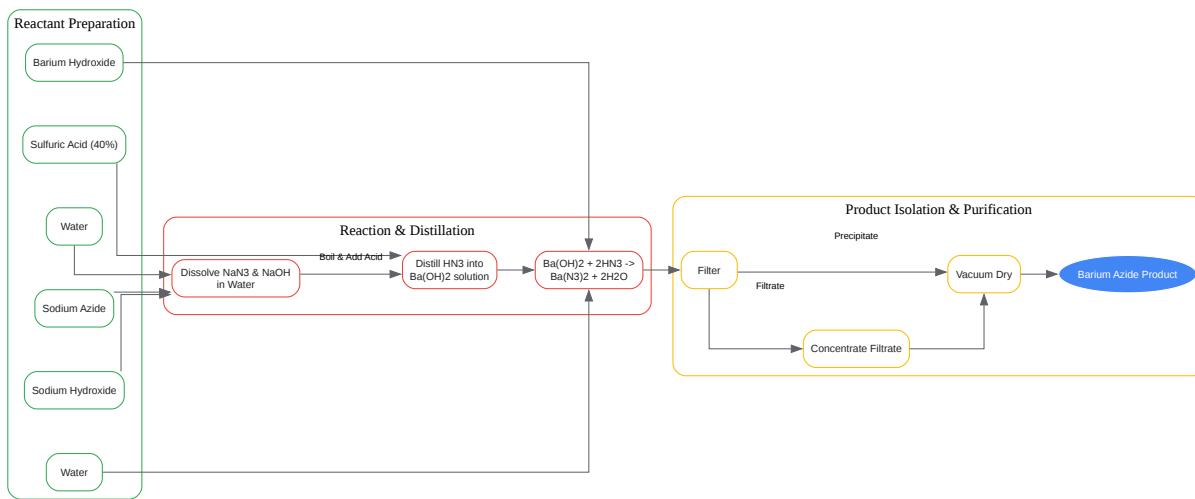
$$\rho = m / V$$

where:

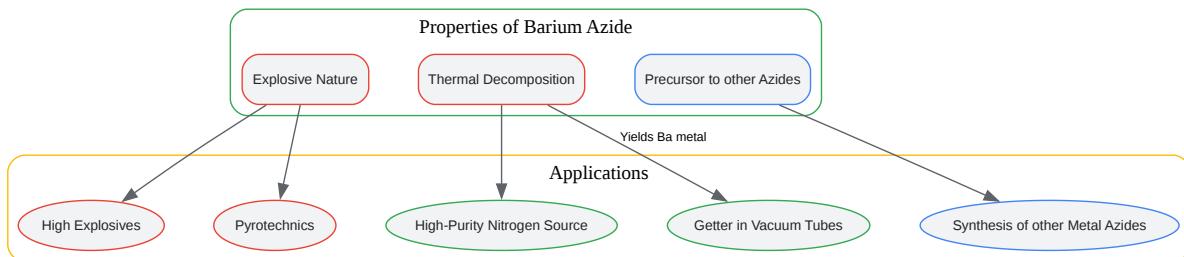
- $m$  = mass of the **barium azide** sample
- $V$  = volume of the **barium azide** sample measured by the pycnometer

## Visualized Workflows and Relationships

The following diagrams illustrate the synthesis workflow for **barium azide** and the logical relationships between its properties and applications.

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### Barium Azide Synthesis Workflow



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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Barium azide | 18810-58-7 | Benchchem [benchchem.com]
- 3. CN1156122A - Process for producing barium azide - Google Patents [patents.google.com]
- 4. measurlabs.com [measurlabs.com]
- 5. merlin-pc.com [merlin-pc.com]
- 6. usp.org [usp.org]
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